

Application of Pyrimethanil in Controlling Botrytis cinerea in Vineyards: Application Notes and Protocols

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Compound of Interest

Compound Name: *Pyrimethanil*

Cat. No.: *B132214*

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Introduction

Pyrimethanil is a broad-spectrum anilinopyrimidine fungicide widely utilized in viticulture for the effective control of gray mold, a disease caused by the necrotrophic fungus *Botrytis cinerea*. This pathogen can cause significant economic losses by affecting the yield and quality of grapes. **Pyrimethanil** exhibits both protective and curative properties, primarily by inhibiting the biosynthesis of methionine, an essential amino acid for fungal growth and development.^[1]^[2] This document provides detailed application notes and experimental protocols for the use of **pyrimethanil** in research and vineyard management strategies against *Botrytis cinerea*.

Mechanism of Action

Pyrimethanil's primary mode of action is the inhibition of methionine biosynthesis in *Botrytis cinerea*.^[1]^[2] This disruption of protein synthesis consequently affects cell division and the secretion of hydrolytic enzymes that are crucial for the infection process.^[3]^[4] While the precise molecular target is still a subject of some investigation, studies have suggested that **pyrimethanil** may affect enzymes such as cystathionine β -lyase in the methionine biosynthesis pathway.^[3]^[5]^[6]

Data Presentation

Table 1: Efficacy of Pyrimethanil and Other Fungicides Against Botrytis cinerea in Field Trials

Fungicide/Treatment Strategy	Application Timing	Disease Incidence (%)	Disease Severity (%)	Reference
Untreated Control	-	31.67	11.46	[7]
Pyrimethanil	Flowering, Bunch Closure	Significantly reduced	Significantly reduced	[8]
Boscalid followed by Pyrimethanil	Bunch Closure, Veraison	Low	Low	[8]
Two applications of Pyrimethanil	Bunch Closure, Veraison	Low	Low	[8]
Fenhexamid followed by Cyprodinil+Fludioxonil	Bunch Closure, Veraison	Moderate	Moderate	[8]

Note: "Significantly reduced" indicates a statistically significant reduction compared to the untreated control as reported in the cited study. Actual percentage values were not consistently provided across all studies in a directly comparable format.

Table 2: In Vitro Efficacy of Pyrimethanil against Botrytis cinerea

Parameter	Value	Conditions	Reference
IC50 (Polygalacturonase)	~0.25 µM	3-day-old cultures	[1]
IC50 (Cellulase)	~0.25 µM	3-day-old cultures	[1]
IC50 (Proteinase)	~0.25 µM	3-day-old cultures	[1]
IC50 (Laccase)	~1.0 µM	3-day-old cultures	[1]
EC50 (Sensitive Isolates)	0.04 - 0.5 mg/L	Defined minimal medium	[9][10]
EC50 (Resistant Isolates)	1 - 10 mg/L	Defined minimal medium	[9][10]

Table 3: Resistance Frequencies of Botrytis cinerea to Pyrimethanil in Vineyards

Region	Year(s) of Study	Resistance Frequency (%)	Reference
Southeastern Spain	2000	12	[10]
China (Vineyards)	Not specified	22.22 - 62.50	[4]

Experimental Protocols

Protocol 1: In Vitro Mycelial Growth Inhibition Assay

This protocol is used to determine the effective concentration (EC50) of **pyrimethanil** required to inhibit the mycelial growth of *Botrytis cinerea* by 50%.

Materials:

- *Botrytis cinerea* isolates
- Potato Dextrose Agar (PDA) medium
- Technical grade **pyrimethanil**

- Sterile petri dishes (90 mm)
- Sterile cork borer (5 mm diameter)
- Incubator (20-25°C)
- Solvent for **pyrimethanil** (e.g., acetone or DMSO)

Procedure:

- Preparation of Fungicide-Amended Media:
 - Prepare a stock solution of **pyrimethanil** in a suitable solvent.
 - Autoclave the PDA medium and cool it to 50-55°C.
 - Add the required aliquots of the **pyrimethanil** stock solution to the molten PDA to achieve a range of final concentrations (e.g., 0.01, 0.1, 1, 10, 100 mg/L). Also, prepare a control plate with the solvent alone.
 - Pour the amended PDA into sterile petri dishes and allow them to solidify.
- Inoculation:
 - From the margin of an actively growing 3- to 5-day-old *B. cinerea* culture on PDA, take a 5 mm mycelial plug using a sterile cork borer.
 - Place the mycelial plug, mycelium-side down, in the center of each fungicide-amended and control plate.
- Incubation:
 - Incubate the plates at 20-25°C in the dark for 3-5 days, or until the mycelial growth in the control plate has reached a significant portion of the plate.
- Data Collection and Analysis:
 - Measure the colony diameter of the fungal growth on each plate.

- Calculate the percentage of mycelial growth inhibition for each concentration using the following formula: $\text{Inhibition (\%)} = [(\text{Diameter of control} - \text{Diameter of treatment}) / \text{Diameter of control}] \times 100$
- Determine the EC50 value by performing a probit analysis or by plotting the percentage of inhibition against the logarithm of the fungicide concentration.

Protocol 2: Field Application of Pyrimethanil in Vineyards

This protocol outlines a general procedure for the application of **pyrimethanil** in a vineyard setting to control *Botrytis cinerea*.

Materials:

- Commercial formulation of **pyrimethanil** (e.g., Suspension Concentrate - SC)
- Knapsack sprayer or tractor-mounted sprayer
- Personal Protective Equipment (PPE) as per the product label
- Water

Procedure:

- Timing of Application:
 - Applications are typically recommended at key phenological stages of the grapevine, which are critical for *Botrytis* infection. These stages include:
 - End of flowering
 - Pre-bunch closure
 - Veraison (onset of ripening)
 - Pre-harvest

- Preparation of Spray Solution:
 - Consult the product label for the recommended dosage. A general recommendation is 100–200 mL of a 50% SC formulation per 100L of water.[11]
 - Fill the sprayer tank with half the required volume of water.
 - Add the measured amount of **pyrimethanil** to the tank.
 - Add the remaining water to the tank while agitating to ensure thorough mixing.
- Application:
 - Apply the spray solution to the grapevines, ensuring thorough coverage of the bunches.
 - The volume of water used per hectare will depend on the size of the vines and the type of sprayer used, but a common rate is 400 L/ha.[8]
- Resistance Management:
 - To mitigate the development of fungicide resistance, it is crucial to adhere to resistance management strategies.
 - Limit the number of **pyrimethanil** applications per season (typically no more than two).[8]
 - Alternate or tank-mix **pyrimethanil** with fungicides that have a different mode of action.

Protocol 3: Determination of Pyrimethanil Resistance in Botrytis cinerea Isolates

This protocol uses a discriminatory dose assay to quickly assess the resistance phenotype of *B. cinerea* isolates.

Materials:

- Botrytis cinerea isolates

- Defined minimal medium (e.g., 1.75 g/L KH₂PO₄, 0.75 g/L MgSO₄, 4 g/L glucose, 4 g/L gelatin)[10]

- **Pyrimethanil**

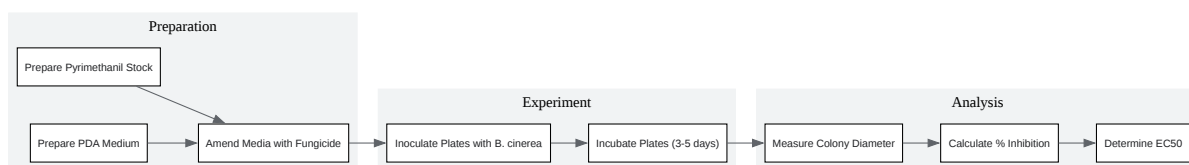
- Sterile petri dishes or multi-well plates

Procedure:

- Preparation of Discriminatory Dose Media:
 - Prepare the defined minimal medium.
 - Based on established literature, determine a discriminatory concentration of **pyrimethanil** that separates sensitive and resistant populations (e.g., 0.7 mg/L).[10]
 - Prepare two sets of media: one without **pyrimethanil** (control) and one with the discriminatory dose of **pyrimethanil**.
- Inoculation:
 - Prepare a conidial suspension from each *B. cinerea* isolate in sterile water, adjusting the concentration to approximately 10⁴ - 10⁵ spores/mL.
 - Inoculate the surface of both the control and the **pyrimethanil**-amended media with a small aliquot (e.g., 10 µL) of the conidial suspension.
- Incubation:
 - Incubate the plates at 20-25°C for 3-5 days.
- Assessment:
 - Observe for mycelial growth on both sets of plates.
 - Isolates that show significant growth on the **pyrimethanil**-amended medium are considered resistant.

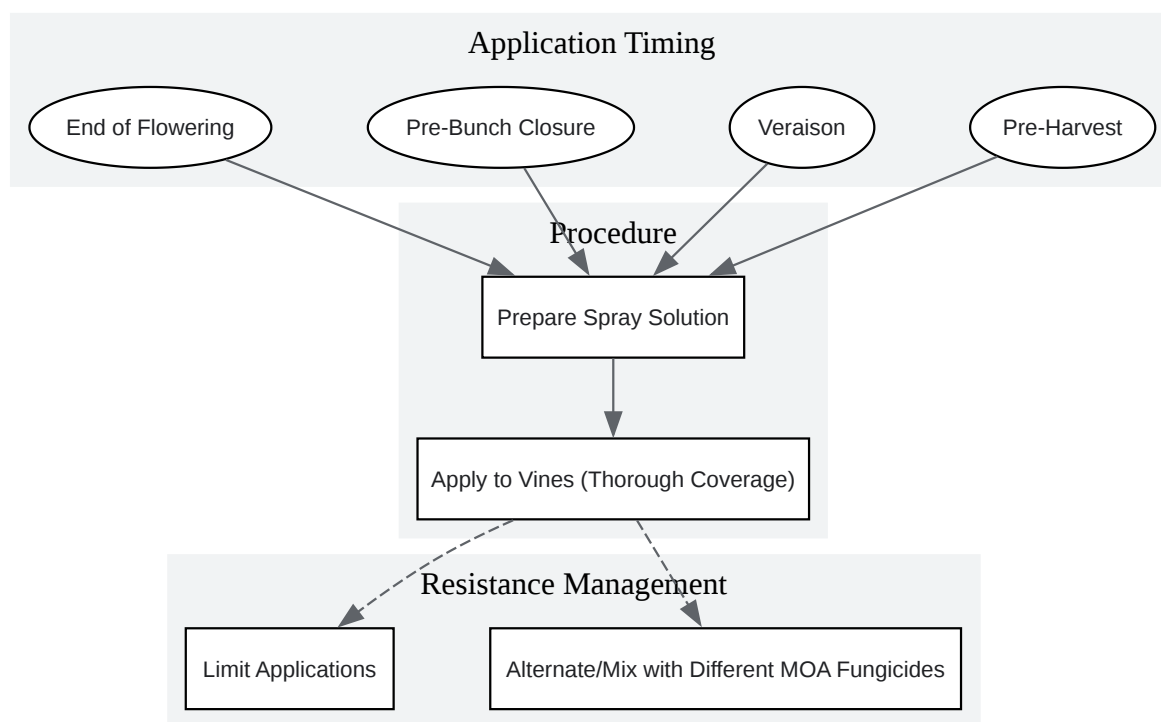
- Isolates that show little to no growth on the **pyrimethanil**-amended medium but grow well on the control medium are considered sensitive.

Visualizations



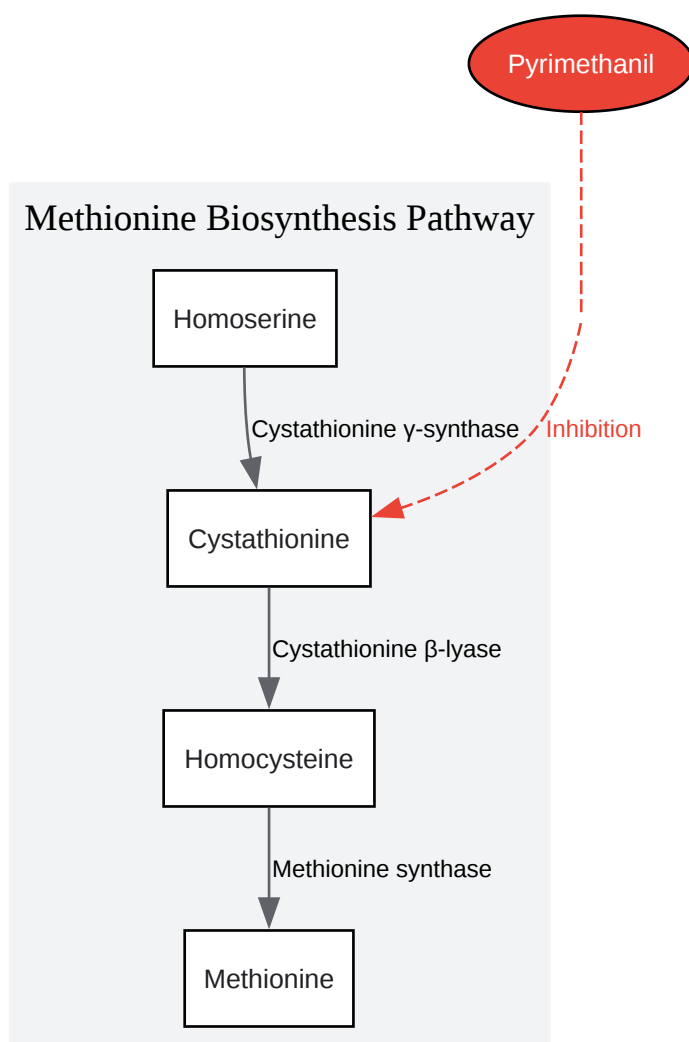
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In Vitro Mycelial Growth Inhibition Assay Workflow.



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Pyrimethanil Field Application Logic.



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Proposed Inhibition of Methionine Biosynthesis by **Pyrimethanil**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pyrimethanil TC - HEBEN [hb-p.com]

- 3. researchgate.net [researchgate.net]
- 4. The Resistance Mechanisms of Anilinopyrimidine Fungicide Pyrimethanil in Sclerotinia sclerotiorum - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Frontiers | Anilinopyrimidine Resistance in Botrytis cinerea Is Linked to Mitochondrial Function [frontiersin.org]
- 6. researchgate.net [researchgate.net]
- 7. tandfonline.com [tandfonline.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. pomais.com [pomais.com]
- 11. resistance.nzpps.org [resistance.nzpps.org]
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